

Stigmasta-4,22-diene-3beta,6beta-diol CAS number 167958-89-6

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Compound of Interest

Compound Name: Stigmasta-4,22-diene-3beta,6beta-diol

Cat. No.: B15592021

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Stigmasta-4,22-diene-3beta,6beta-diol: A Technical Overview

CAS Number: 167958-89-6

Molecular Formula: C₂₉H₄₈O₂

Molecular Weight: 428.69 g/mol

This technical guide serves to provide a comprehensive overview of **Stigmasta-4,22-diene-3beta,6beta-diol**, a steroid compound identified by the CAS number 167958-89-6. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical and Physical Properties

Stigmasta-4,22-diene-3beta,6beta-diol is a derivative of the stigmastane steroid skeleton. Its structure features hydroxyl groups at the 3-beta and 6-beta positions and double bonds at the 4 and 22 positions. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
CAS Number	167958-89-6	Chemical Supplier Catalogs
Molecular Formula	C ₂₉ H ₄₈ O ₂	Chemical Supplier Catalogs
Molecular Weight	428.69 g/mol	Chemical Supplier Catalogs
Appearance	Solid (predicted)	---
Boiling Point	535.7 ± 38.0 °C at 760 mmHg	Chemical Supplier Catalogs
Density	1.0±0.1 g/cm ³	Chemical Supplier Catalogs
Flash Point	219.7±21.4 °C	Chemical Supplier Catalogs
Refractive Index	1.541	Chemical Supplier Catalogs

Table 1: Physicochemical Properties of **Stigmasta-4,22-diene-3beta,6beta-diol**

Biological Activity and Mechanism of Action

As of the latest available data, there is a notable absence of published scientific literature detailing the biological activity, mechanism of action, or any associated signaling pathways for **Stigmasta-4,22-diene-3beta,6beta-diol**. While related stigmastane-type steroids isolated from various natural sources, such as the plant genus *Aster*, have been investigated for potential pharmacological properties, no specific studies on this particular diol derivative have been found.

Research on structurally similar compounds, such as Stigmasta-4,22-dien-3-one, has indicated potential antitubercular and cytotoxic activities. However, it is crucial to note that the presence and orientation of the hydroxyl groups in **Stigmasta-4,22-diene-3beta,6beta-diol** can significantly alter its biological profile compared to its ketone analog.

Experimental Data and Protocols

A thorough search of scientific databases has not yielded any experimental protocols or quantitative data related to the biological evaluation of **Stigmasta-4,22-diene-3beta,6beta-diol**. This includes a lack of information on its isolation from natural sources, chemical synthesis, and in vitro or in vivo studies.

Visualization of Pathways and Workflows

Due to the absence of experimental data on the biological activity and mechanism of action of **Stigmasta-4,22-diene-3beta,6beta-diol**, it is not possible to generate diagrams of signaling pathways or experimental workflows at this time.

Conclusion and Future Directions

Stigmasta-4,22-diene-3beta,6beta-diol remains a poorly characterized stigmastane steroid. While its chemical structure is defined, its biological significance is currently unknown due to a lack of published research.

Future research efforts are warranted to explore the potential pharmacological activities of this compound. Initial studies could focus on its isolation from natural sources, particularly from plants of the Aster genus, where related steroids have been identified. Subsequent in vitro screening against various cell lines (e.g., cancer cell lines, immune cells) and pathogens could provide initial insights into its potential therapeutic applications. Elucidation of its mechanism of action and any relevant signaling pathways would be contingent on the discovery of significant biological activity.

This technical guide will be updated as new information becomes available in the scientific literature.

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